An In-depth Technical Guide to N,N-Dimethyl-4-bromo-3-nitrobenzylamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-Dimethyl 4-bromo-3-nitrobenzylamine*
CAS No.:	*1414029-51-8*
Cat. No.:	*B1430237*

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Abstract

This technical guide provides a comprehensive overview of N,N-Dimethyl-4-bromo-3-nitrobenzylamine, a substituted benzylamine derivative of significant interest in synthetic organic chemistry. The document details the compound's fundamental physicochemical properties, including its precise molecular weight, and outlines a robust methodology for its laboratory-scale synthesis and purification. Furthermore, it establishes a complete workflow for the analytical characterization required to confirm structural integrity and purity, leveraging techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This guide is intended for researchers and professionals in drug development and materials science who may utilize this compound as a versatile chemical intermediate or building block.

Chemical Identity and Physicochemical Properties

N,N-Dimethyl-4-bromo-3-nitrobenzylamine is a polysubstituted aromatic compound. The presence of a bromine atom, a nitro group, and a dimethylaminomethyl group on the benzene

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ring creates a unique electronic and steric environment, making it a valuable precursor for further chemical modification. The key identifiers and properties are summarized below.

Property	Value	Source / Method
IUPAC Name	1-(4-bromo-3-nitrophenyl)-N,N-dimethylmethanamine	Lexichem TK 2.7.0
Molecular Formula	$C_9H_{11}BrN_2O_2$	-
Molecular Weight	259.10 g/mol	Calculated
CAS Number	1414029-51-8	Doron Scientific[1]
Canonical SMILES	CN(C)CC1=C(C=C(C=C1)Br)[O-]	Doron Scientific[1]
Appearance	(Expected) Pale yellow to brown solid	-
Solubility	Expected to be soluble in organic solvents like Dichloromethane (DCM), Tetrahydrofuran (THF), and Ethyl Acetate.	-

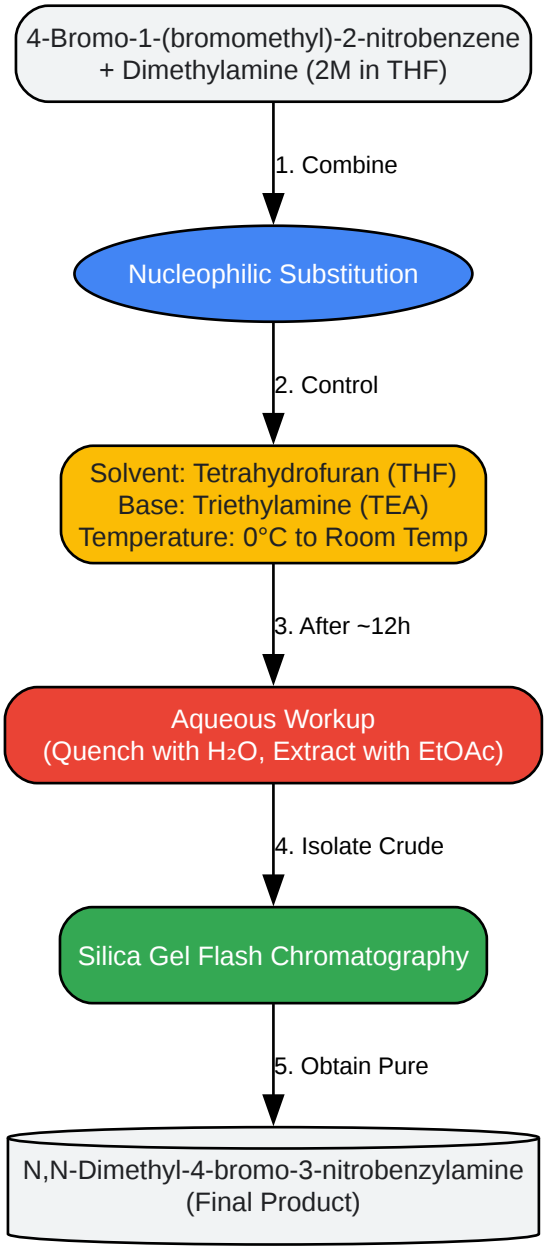
- Rationale for Property Selection: The selected properties provide the foundational data required for any experimental work. The molecular weight is critical for stoichiometric calculations in reaction planning. The CAS number serves as a universal identifier for sourcing and regulatory purposes. The SMILES string allows for unambiguous digital representation and database searching.

Synthesis and Purification Workflow

The synthesis of N,N-Dimethyl-4-bromo-3-nitrobenzylamine is most practically achieved via the nucleophilic substitution of a suitable benzyl halide precursor with dimethylamine. The workflow described below is a standard, reliable method adaptable to most laboratory settings.

Synthesis Pathway Diagram

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Caption: General workflow for the synthesis of the target compound.

Detailed Experimental Protocol

Materials:

- 4-Bromo-1-(bromomethyl)-2-nitrobenzene (1.0 eq)
- Dimethylamine, 2.0 M solution in THF (2.2 eq)

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- Triethylamine (TEA) (2.5 eq)
- Anhydrous Tetrahydrofuran (THF)
- Ethyl Acetate (EtOAc)
- Saturated aqueous sodium bicarbonate solution
- Brine (Saturated aqueous NaCl)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Silica Gel (for chromatography)

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), add 4-Bromo-1-(bromomethyl)-2-nitrobenzene and dissolve it in anhydrous THF.
- Cooling: Cool the solution to 0°C using an ice-water bath. This is a critical step to control the exothermicity of the initial amine addition and prevent side reactions.
- Reagent Addition: Slowly add triethylamine, followed by the dropwise addition of the dimethylamine solution in THF. The TEA acts as a scavenger for the HBr byproduct generated during the reaction, driving the equilibrium towards the product.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-18 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Quenching and Extraction: Once the starting material is consumed, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and extract the aqueous layer three times with ethyl acetate. The organic layers are combined.
- Washing: Wash the combined organic layers sequentially with saturated sodium bicarbonate solution and brine. This removes any remaining acidic byproducts and inorganic salts.

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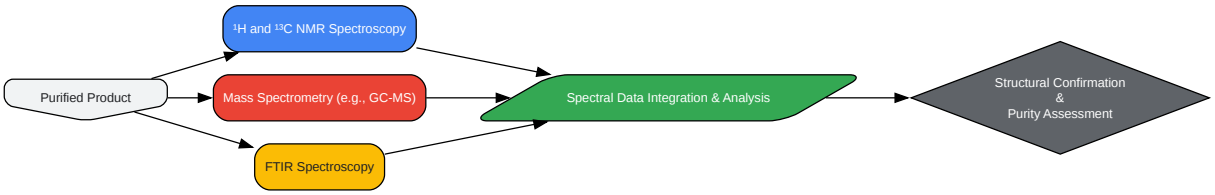
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purification: Purify the crude residue by flash column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the pure N,N-Dimethyl-4-bromo-3-nitrobenzylamine.

Analytical Characterization

Confirming the identity and purity of the synthesized compound is paramount. A multi-technique approach ensures the highest level of confidence in the final product.[2] The characterization of substituted benzylamines often involves a combination of chromatographic and spectroscopic methods.[3]

Characterization Workflow Diagram



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Caption: Standard workflow for analytical characterization.

Expected Spectroscopic Signatures

- ^1H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals corresponding to the different protons in the molecule. Key expected signals include:
  - A singlet integrating to 6 protons for the two methyl groups of the dimethylamino moiety.
  - A singlet integrating to 2 protons for the benzylic methylene ($-CH_2-$) group.

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- A set of multiplets or doublets in the aromatic region (typically 7.0-8.5 ppm) corresponding to the three protons on the substituted benzene ring.

- Mass Spectrometry (MS): This technique is crucial for confirming the molecular weight.[3] In an electron ionization (EI) GC-MS analysis, the mass spectrum should display a molecular ion peak (M^+) corresponding to the calculated molecular weight (259.10 g/mol). A characteristic isotopic pattern for the bromine atom (approximately 1:1 ratio for ^{79}Br and ^{81}Br isotopes) would be expected for the molecular ion and any bromine-containing fragments, providing definitive evidence of its presence.

- Fourier-Transform Infrared (FTIR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the functional groups present.[3] Key expected peaks include:

  - Strong asymmetric and symmetric stretching bands around 1530-1500 cm^{-1} and 1350-1330 cm^{-1} for the nitro group ($-NO_2$).

  - C-H stretching bands for the aromatic and aliphatic groups.

  - C-N stretching vibrations.

Applications in Research and Drug Development

Substituted benzylamines are a class of compounds frequently used as intermediates in the synthesis of more complex molecules.[3] The specific functional groups on N,N-Dimethyl-4-bromo-3-nitrobenzylamine offer several avenues for further chemical transformation:

- Suzuki and other Cross-Coupling Reactions: The bromo-substituent provides a reactive handle for palladium-catalyzed cross-coupling reactions, allowing for the introduction of various aryl, heteroaryl, or alkyl groups.

- Reduction of the Nitro Group: The nitro group can be readily reduced to an amine ($-NH_2$). This resulting aniline derivative is a key precursor for the synthesis of heterocycles, amides, and other nitrogen-containing structures prevalent in pharmacologically active compounds.

- Further Functionalization: The tertiary amine can be quaternized or otherwise modified, potentially altering the solubility or biological activity of derivative compounds.

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This versatility makes it a valuable building block for creating libraries of novel compounds for screening in drug discovery programs or for developing new functional materials.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for this exact compound is not widely available, precautions should be based on structurally similar compounds like 4-bromo-3-nitrobenzaldehyde and 4-bromo-N,N-dimethylaniline.[4][5]

- General Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[5]
- Health Hazards: Assumed to be harmful if swallowed, inhaled, or absorbed through the skin. May cause irritation to the skin, eyes, and respiratory tract.[4][5][6]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dimethyl-4-bromo-3-nitrobenzylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1430237/docs#an-in-depth-technical-guide-to-n-n-dimethyl-4-bromo-3-nitrobenzylamine]

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